

An In-depth Technical Guide on Naphtho[2,3-a]pyrene: Molecular Properties

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Compound of Interest

Compound Name: Naphtho[2,3-a]pyrene

Cat. No.: B032191

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core molecular information for **Naphtho[2,3-a]pyrene**, a polycyclic aromatic hydrocarbon (PAH). The data presented is essential for professionals engaged in chemical research, environmental science, and drug development, where accurate molecular characterization is paramount.

Molecular Data Summary

The fundamental molecular properties of **Naphtho[2,3-a]pyrene** have been compiled and are presented in the table below for straightforward reference and comparison.

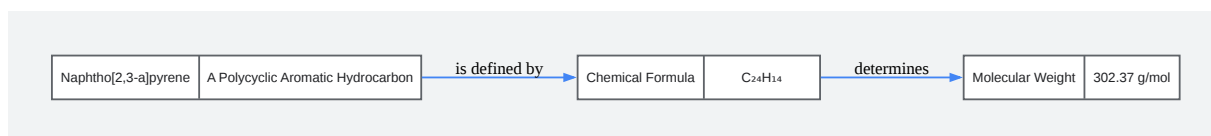
Property	Value	Citations
Chemical Formula	C ₂₄ H ₁₄	[1][2][3]
Molecular Weight	302.37 g/mol	[1]
Alternate Names	Naphtho[2,1,8- qra]naphthacene	[1]
CAS Number	196-42-9	[1][2]

Experimental Protocols

Detailed experimental methodologies for the determination of the molecular weight and formula of **Naphtho[2,3-a]pyrene** are not detailed in the provided search results. These values are typically determined through techniques such as mass spectrometry for molecular weight and elemental analysis for the chemical formula.

Logical Relationship Diagram

The following diagram illustrates the logical connection between the chemical name, its empirical formula, and its resulting molecular weight.



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